

Zirconium nitrate basic properties for researchers

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Compound of Interest

Compound Name: Zirconium nitrate

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An In-depth Technical Guide to the Core Properties of **Zirconium Nitrate**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the fundamental properties of **zirconium nitrate**, a versatile inorganic compound with significant applications in various research and industrial fields.

Core Physical and Chemical Properties

Zirconium nitrate, with the chemical formula $\text{Zr}(\text{NO}_3)_4$, is a white, hygroscopic crystalline solid. [1][2][3] It is highly soluble in water and alcohol. [1][2][3][4] The aqueous solution of **zirconium nitrate** is acidic. [2][5][6] It is a noncombustible substance but acts as a strong oxidizing agent, which can accelerate the burning of combustible materials. [1][2][7] In the presence of a large quantity of combustible material, an explosion may occur. [1][2][5]

Property	Value
Chemical Formula	$\text{Zr}(\text{NO}_3)_4$ [3] [4]
Molecular Weight	339.24 g/mol [1] [4]
Appearance	White, hygroscopic crystalline solid [1] [2] [3]
Odor	Odorless [1] [8]
Melting Point	Decomposes at 100 °C [1] [3] [4]
Boiling Point	Decomposes at 100 °C [3] [4]
Solubility	Very soluble in water and alcohol [1] [2] [3] [4]
Density	2.192 g/cm ³ [9]
Refractive Index	1.60 (for pentahydrate) [1] [2]

Chemical Structure and Forms

Zirconium nitrate exists in both anhydrous and hydrated forms, with the pentahydrate, $\text{Zr}(\text{NO}_3)_4 \cdot 5\text{H}_2\text{O}$, being a common form.[\[2\]](#)[\[4\]](#) The anhydrous salt is volatile.[\[3\]](#)[\[4\]](#) The crystal structure of **zirconium nitrate** complexes can be intricate. For instance, in the complex cation $[\text{Zr}(\text{NO}_3)_3(\text{H}_2\text{O})_3]^+$, the zirconium atom is coordinated by three water molecules and three bidentate nitrate groups, resulting in a tricapped trigonal prismatic coordination polyhedron formed by nine oxygen atoms.[\[10\]](#) The pentanitrate complex, $\text{Zr}(\text{NO}_3)_5^-$, features all nitrate groups as bidentate, adopting a bicapped square antiprism shape.[\[4\]](#)

Synthesis and Reactivity

Synthesis:

There are several methods for the synthesis of **zirconium nitrate**.

- **Anhydrous Zirconium Nitrate:** The anhydrous form can be prepared by the reaction of zirconium tetrachloride with dinitrogen pentoxide.[\[3\]](#)[\[4\]](#) The product from this reaction can be purified through vacuum sublimation.[\[3\]](#)[\[4\]](#)

- **Zirconium Nitrate Pentahydrate:** The pentahydrate form can be synthesized by dissolving zirconium dioxide in nitric acid, followed by evaporation of the solution to dryness.[3][4] It is noteworthy that dissolving zirconium metal in nitric acid is not a viable method for producing **zirconium nitrate** because zirconium is highly resistant to nitric acid.[3][4] Another method involves the reaction of zirconium hydroxide with nitric acid.[11][12]

Reactivity:

Zirconium nitrate is a strong oxidizing agent.[1][3] It can react explosively with reducing agents like phosphorus and tin(II) chloride.[2] Mixtures with alkyl esters can also be explosive due to the formation of alkyl nitrates.[2] When heated, it decomposes to zirconium dioxide, releasing toxic nitrogen oxides.[1][3] In an aqueous solution, the addition of a base like ammonium hydroxide will cause the precipitation of zirconium hydroxide.[4]

Applications in Research

Zirconium nitrate is a precursor for the synthesis of various zirconium-based materials.[13] It is used in the production of zirconia (ZrO_2) nanoparticles, which have applications in advanced ceramics and fuel cells.[13][14] It also serves as a catalyst in several organic reactions, including the nitration of aromatic compounds and the formation of N-substituted pyrroles.[3][4] [13] Furthermore, **zirconium nitrate** is used as a chemical vapor deposition precursor for creating thin films of zirconium compounds.[4] Other applications include its use as a preservative, an analytical standard for zirconium, and in the preparation of other zirconium salts.[1][4][11]

Safety and Handling

Zirconium nitrate is a hazardous substance and should be handled with appropriate safety precautions.

Hazard	Description
Oxidizer	May intensify fire; strong oxidizer.[1][15][16]
Skin and Eye Damage	Causes severe skin burns and serious eye damage.[1][15][17]
Inhalation	Inhalation of dust may irritate the nose and throat.[2][5]
Ingestion	May be harmful if swallowed.[18]
Fire Hazard	While noncombustible, it accelerates the burning of combustible materials.[1][2][7] Toxic oxides of nitrogen are produced in a fire.[1][2][7]
Explosion Hazard	An explosion may result if large quantities are involved in a fire or if mixed with finely divided combustible materials.[1][2][5] Prolonged exposure to heat may also result in an explosion.[1][2][5]

Personal Protective Equipment (PPE): When handling **zirconium nitrate**, it is essential to wear protective gloves, clothing, and eye/face protection.[15][16][17] In case of dust formation, a respirator should be used.[19]

Storage: Store in a dry, cool, and well-ventilated place in a tightly closed container.[8][16] Keep away from combustible materials.[15]

Experimental Protocol: Synthesis of Zirconium Nitrate Pentahydrate

This protocol details the synthesis of **zirconium nitrate** pentahydrate from zirconium hydroxide.

Materials:

- Zirconium hydroxide ($\text{Zr}(\text{OH})_4$)

- Concentrated nitric acid (HNO_3)
- Distilled water
- Beaker
- Stirring rod
- Heating plate
- Evaporating dish

Procedure:

- Carefully add a stoichiometric amount of concentrated nitric acid to a beaker containing a known quantity of zirconium hydroxide.
- Gently stir the mixture. The reaction is exothermic and will produce heat.
- Once the reaction is complete and the zirconium hydroxide has dissolved, a clear solution of **zirconium nitrate** will be formed.
- Transfer the solution to an evaporating dish.
- Gently heat the solution to evaporate the water.
- Continue evaporation until a crystalline solid, **zirconium nitrate** pentahydrate, is formed.
- Allow the crystals to cool in a desiccator to prevent moisture absorption.

Experimental Workflow Diagram



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Caption: Synthesis of **Zirconium Nitrate** Pentahydrate.

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